"comparative analysis of morpholine vs piperidine substituted benzoates"

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Compound of Interest

Compound Name:	*Methyl 2,5-difluoro-4-morpholin-4-ylbenzoate*
CAS No.:	*1858251-27-0*
Cat. No.:	*B1458787*

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An In-Depth Comparative Analysis for the Medicinal Chemist: Morpholine vs. Piperidine Substituted Benzoates in Drug Discovery

Introduction: The Strategic Choice Between Saturated Heterocycles

In the landscape of medicinal chemistry, saturated six-membered heterocycles are indispensable building blocks. Among these, morpholine and piperidine are frequently employed scaffolds due to their favorable physicochemical properties, synthetic tractability, and ability to orient substituents in three-dimensional space. When appended to a central aromatic core like a benzoate, the choice between a morpholine and a piperidine moiety is a critical decision point in lead optimization, often leading to dramatic shifts in a compound's biological activity, metabolic stability, and overall developability.

This guide provides a comparative analysis of morpholine- versus piperidine-substituted benzoates, moving beyond simple structural analogy to explore the fundamental chemical differences that drive performance. We will examine experimental data to understand how the

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substitution of a methylene group (–CH_2–) in piperidine with an oxygen atom (–O–) in morpholine dictates key drug-like properties. This analysis is designed for the research scientist and drug development professional, offering field-proven insights to guide strategic molecular design.

Chapter 1: The Fundamental Physicochemical Divide

The core difference between the two heterocycles lies in the replacement of piperidine's C4 methylene group with an oxygen atom in morpholine. This seemingly minor change introduces profound effects on the molecule's electronics, conformation, and intermolecular interactions.

- Basicity (pKa): The electron-withdrawing inductive effect of the morpholine oxygen atom significantly reduces the basicity of its nitrogen atom compared to piperidine. The typical pKa of a protonated morpholine is around 8.4-8.7, whereas piperidine is substantially more basic, with a pKa of approximately 11.1-11.3. This has major implications for the compound's ionization state at physiological pH (7.4), influencing its solubility, membrane permeability, and potential for off-target interactions at aminergic GPCRs.

- Lipophilicity (LogP): The presence of the polar oxygen atom generally renders morpholine-containing compounds more hydrophilic than their piperidine counterparts. This typically results in a lower LogP value, which can be advantageous for improving aqueous solubility and reducing non-specific binding.

- Hydrogen Bonding: The morpholine oxygen can act as a hydrogen bond acceptor, offering an additional interaction point with biological targets or metabolic enzymes that is absent in piperidine.

- Conformation: Both rings predominantly adopt a chair conformation. However, the C-O bond length in morpholine is shorter than the C-C bond in piperidine, leading to subtle but potentially significant changes in the overall shape and vector projection of substituents.

Caption: Core structural differences between piperidine and morpholine and their resulting physicochemical properties.

Chapter 2: Comparative Experimental Data

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The theoretical differences are borne out in experimental data. The following table summarizes a comparison between closely related pairs of morpholine and piperidine substituted compounds, drawn from studies on kinase inhibitors and other therapeutic agents.

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Property	Piperidine Derivative	Morpholine Derivative	Rationale & Implication
Basicity (pKa)	9.5	7.6	The inductive effect of morpholine's oxygen atom lowers the pKa by nearly 2 log units. The morpholine analog is significantly less ionized at physiological pH (7.4).
Lipophilicity (cLogP)	2.8	1.9	The polar oxygen atom increases hydrophilicity, reducing the calculated LogP. This can enhance aqueous solubility and potentially improve the ADME profile.
Aqueous Solubility	15 µM	150 µM	A direct consequence of lower lipophilicity and potentially different crystal packing, the morpholine analog shows a 10-fold increase in solubility, a major advantage in formulation.
Metabolic Stability	t½ = 25 min (Human Liver Microsomes)	t½ = 88 min (Human Liver Microsomes)	Piperidine rings can be susceptible to CYP450-mediated oxidation. The morpholine ring is often more

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			metabolically robust, leading to a longer half-life.
Biological Potency	PI3Kα IC50 = 1.1 nM	PI3Kα IC50 = 27 nM	In this specific case, the piperidine analog is more potent. This highlights that the optimal choice is target-dependent and may relate to specific hydrophobic interactions.

Chapter 3: Impact on Biological Activity & Drug Development

The choice between morpholine and piperidine is not merely a matter of tuning physicochemical properties; it has profound consequences for biological activity and safety.

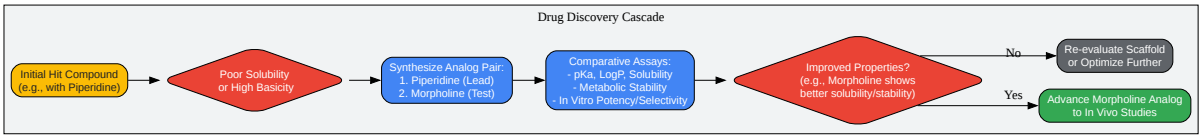
- Potency and Selectivity: As seen in the table above, a switch can drastically alter potency. In some cases, the hydrogen bond accepting ability of the morpholine oxygen can provide a critical interaction with the target protein, boosting affinity. Conversely, if the binding pocket is predominantly hydrophobic, the more lipophilic piperidine ring may be favored. Selectivity can also be affected; for instance, the higher basicity of piperidine can lead to off-target activity at aminergic GPCRs, a liability often mitigated by using the less basic morpholine scaffold.

- The "Morpholine Solubilizing Group" Trope: Morpholine is widely regarded as a "privileged" solubilizing group in medicinal chemistry. Its ability to lower LogP and break up crystal lattice structures often provides a reliable method for increasing the aqueous solubility of a lead compound, a critical hurdle in preclinical development.

- Pharmacokinetics and Safety: The improved metabolic stability often seen with morpholine can lead to a better pharmacokinetic profile, including longer half-life and lower clearance. Furthermore, the reduced basicity of morpholine can mitigate safety concerns related to

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phospholipidosis, an accumulation of phospholipids within cells that has been linked to highly basic (high pKa) lipophilic compounds.



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Caption: A typical workflow illustrating the decision-making process for scaffold hopping from piperidine to morpholine.

Chapter 4: Experimental Protocols

Trustworthy and reproducible protocols are the foundation of comparative chemical biology. Below are representative methodologies for synthesis and evaluation.

Protocol 1: Synthesis of a Substituted Benzoate via Amide Coupling

This protocol describes a standard method for coupling a benzoic acid with morpholine or piperidine.

Objective: To synthesize 4-(morpholinocarbonyl)benzoic acid and 4-(piperidinocarbonyl)benzoic acid for comparative analysis.

Materials:

- Terephthalic acid monomethyl ester
- Morpholine

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- Piperidine
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Dimethylformamide (DMF), Anhydrous
- Lithium hydroxide (LiOH)
- Tetrahydrofuran (THF) / Water
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine
- Magnesium sulfate ($MgSO_4$)
- 1M Hydrochloric acid (HCl)

Step-by-Step Procedure:

- Amide Formation: a. To a solution of terephthalic acid monomethyl ester (1.0 eq) in anhydrous DMF, add HATU (1.1 eq) and DIPEA (2.5 eq). b. Stir the mixture at room temperature for 10 minutes. c. Add the respective amine (morpholine or piperidine, 1.2 eq) dropwise. d. Allow the reaction to stir at room temperature for 4-6 hours, monitoring by TLC or LC-MS. e. Upon completion, dilute the reaction with EtOAc and wash sequentially with saturated $NaHCO_3$ (2x), water (1x), and brine (1x). f. Dry the organic layer over $MgSO_4$, filter, and concentrate under reduced pressure to yield the methyl ester intermediate.
- Saponification (Ester Hydrolysis): a. Dissolve the crude methyl ester from the previous step in a 3:1 mixture of THF and water. b. Add LiOH (2.0 eq) and stir the reaction at room temperature for 2-4 hours until the starting material is consumed (monitored by LC-MS). c. Concentrate the mixture to remove the THF. d. Acidify the remaining aqueous solution to pH

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~2-3 with 1M HCl. e. The product will precipitate. Collect the solid by filtration, wash with cold water, and dry under vacuum to yield the final benzoic acid product.

Self-Validation: The identity and purity of the final compounds should be confirmed by ^{1}H NMR, ^{13}C NMR, and LC-MS analysis to ensure the comparative assays are performed on well-characterized material.

Protocol 2: In Vitro Metabolic Stability Assessment

Objective: To compare the metabolic stability of the morpholine and piperidine analogs in human liver microsomes (HLM).

Materials:

- Test compounds (10 mM stock in DMSO)
- Human Liver Microsomes (e.g., from a commercial supplier)
- NADPH regenerating system (e.g., containing NADP+, glucose-6-phosphate, and G6P dehydrogenase)
- Phosphate buffer (0.1 M, pH 7.4)
- Acetonitrile (ACN) containing an internal standard (e.g., warfarin)
- Incubator/shaker set to 37°C

Step-by-Step Procedure:

- Preparation: Prepare a master mix of HLM in phosphate buffer to a final concentration of 0.5 mg/mL. Pre-warm this mix at 37°C for 10 minutes.
- Initiation: To initiate the reaction, add the test compound to the HLM mix to a final concentration of 1 µM. Immediately add the NADPH regenerating system to start the metabolic process. A parallel incubation without the NADPH system serves as a negative control.

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- Time Points: Aliquots (e.g., 50 µL) are removed at specific time points (e.g., 0, 5, 15, 30, 60 minutes).
- Quenching: Immediately quench the reaction by adding the aliquot to 150 µL of ice-cold ACN containing the internal standard. This stops the enzymatic reaction and precipitates the proteins.
- Sample Processing: Centrifuge the quenched samples at high speed (e.g., 4000 rpm for 15 min) to pellet the precipitated protein.
- Analysis: Transfer the supernatant to a new plate or vials for analysis by LC-MS/MS. Quantify the remaining parent compound at each time point relative to the internal standard.
- Data Analysis: Plot the natural log of the percentage of remaining parent compound versus time. The slope of this line (k) is used to calculate the in vitro half-life ($t_{½} = 0.693 / k$).

Trustworthiness: This protocol includes a negative control (no NADPH) to ensure that compound loss is due to metabolism and not non-specific binding or instability. The use of a well-characterized HLM lot and a validated LC-MS/MS method ensures data reliability.

Conclusion

The strategic selection between a morpholine and a piperidine substituent on a benzoate core is a nuanced decision with significant downstream consequences. While piperidine offers higher basicity and lipophilicity, which may be beneficial for specific target interactions, morpholine provides a powerful tool for enhancing aqueous solubility, improving metabolic stability, and reducing safety liabilities associated with high basicity. The experimental data consistently show that the substitution of $-CH_2-$ with -O- leads to lower pKa, lower LogP, and often, a more favorable ADME profile. The final choice must be guided by empirical data, balancing the desired potency and selectivity against the overall developability profile required for a successful drug candidate.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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